



Application Notes and Protocols for GPR119 Agonists: cAMP Assay

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Compound of Interest

Compound Name: GSK-1292263 hydrochloride

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Introduction

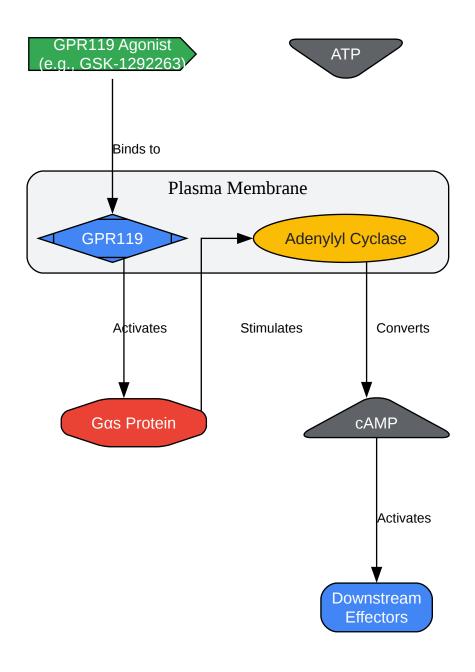
G protein-coupled receptor 119 (GPR119) is a promising therapeutic target for type 2 diabetes and other metabolic disorders.[1][2] Primarily expressed in pancreatic β -cells and intestinal enteroendocrine L-cells, GPR119 activation leads to the stimulation of glucose-dependent insulin secretion and the release of incretin hormones like glucagon-like peptide-1 (GLP-1).[1] [2][3] The receptor signals through the Gas protein pathway, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP).[1][2] GSK-1292263 is an orally available GPR119 agonist that has been investigated for the treatment of type 2 diabetes mellitus.[4][5]

This document provides a detailed protocol for a homogenous time-resolved fluorescence (HTRF) based cAMP assay to measure the activity of GPR119 agonists like GSK-1292263.

GPR119 Signaling Pathway

Upon binding of an agonist, such as GSK-1292263, GPR119 undergoes a conformational change, activating the associated Gαs protein. This activation stimulates adenylyl cyclase to convert ATP into cAMP. The increased intracellular cAMP levels then trigger downstream signaling cascades, leading to the physiological effects of GPR119 activation.





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Caption: GPR119 signaling cascade upon agonist binding.

Quantitative Data for GPR119 Agonists

The potency of GPR119 agonists is typically determined by their EC50 or pEC50 values in a cAMP accumulation assay. The following table summarizes available data for GSK-1292263 and another common GPR119 agonist, AR231453.



Agonist	Assay	Cell Line/System	Parameter	Value
GSK-1292263	cAMP Accumulation	Human GPR119	pEC50	6.9
cAMP Accumulation	Rat GPR119	pEC50	6.7	
AR231453	cAMP Accumulation	HEK293 (human GPR119)	EC50	4.7 nM

Experimental Protocol: HTRF cAMP Assay for GPR119 Agonists

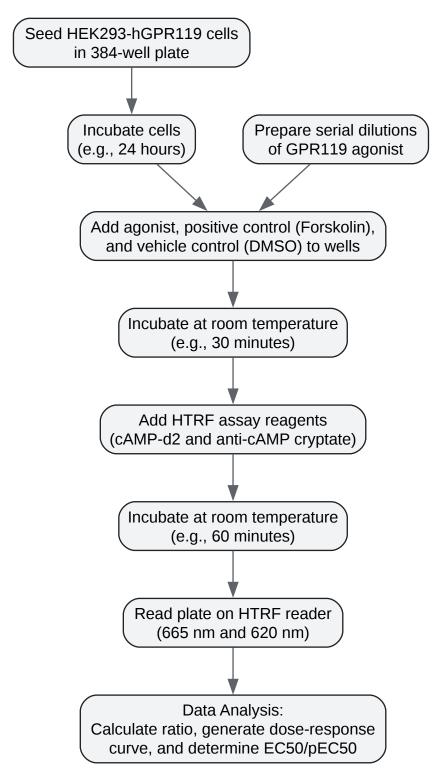
This protocol outlines a method for measuring intracellular cAMP levels in response to GPR119 activation using a competitive immunoassay with HTRF detection. The principle involves competition between cellular cAMP and a labeled cAMP tracer for binding to a specific antibody.

Materials

- HEK293 cells stably expressing human GPR119 (HEK293-hGPR119)
- Cell culture medium (e.g., DMEM) with supplements
- GPR119 agonist (e.g., GSK-1292263)
- Forskolin (positive control)
- DMSO (vehicle control)
- HTRF cAMP assay kit (containing cAMP-d2 and anti-cAMP cryptate)
- 384-well white microplates
- HTRF-compatible plate reader



Experimental Workflow



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Caption: Workflow for the GPR119 HTRF cAMP assay.



Detailed Procedure

- · Cell Culture and Seeding:
 - Culture HEK293-hGPR119 cells in the appropriate medium until they reach 80-90% confluency.
 - Harvest the cells and adjust the cell density as recommended by the assay kit manufacturer.
 - Dispense the cell suspension into a 384-well white microplate.
- Compound Preparation:
 - Prepare a stock solution of the GPR119 agonist (e.g., GSK-1292263) in DMSO.
 - Perform serial dilutions of the agonist stock solution in assay buffer to generate a range of concentrations for the dose-response curve.
 - \circ Prepare solutions of a positive control (e.g., 10 μ M forskolin) and a vehicle control (DMSO at the same final concentration as the compound dilutions).
- · Compound Addition and Incubation:
 - Add the diluted compounds, positive control, and vehicle control to the respective wells of the cell plate.
 - Incubate the plate at room temperature for approximately 30 minutes. The incubation time may need to be optimized depending on the kinetics of the agonist.
- HTRF Reagent Addition and Incubation:
 - Following the manufacturer's instructions for the HTRF cAMP assay kit, prepare the working solutions of the cAMP-d2 tracer and the anti-cAMP cryptate antibody.
 - Add the HTRF reagents to each well.
 - Incubate the plate at room temperature for 60 minutes, protected from light.



- Signal Detection:
 - Read the plate on an HTRF-compatible plate reader, measuring the fluorescence emission at both 665 nm (acceptor) and 620 nm (donor).
- Data Analysis:
 - Calculate the HTRF ratio (Emission at 665 nm / Emission at 620 nm) * 10⁴.
 - The amount of cAMP produced is inversely proportional to the HTRF signal.
 - Generate a dose-response curve by plotting the HTRF ratio or the calculated cAMP concentration against the logarithm of the agonist concentration.
 - Calculate the EC50 or pEC50 value using a suitable nonlinear regression model (e.g., four-parameter logistic equation).

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